

One-Pot Synthesis of Sulfinamides from Sulfonyl Chlorides: Application Notes and Protocols

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Compound of Interest

Compound Name: *Sulfuramidous chloride*

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This document provides detailed application notes and experimental protocols for the one-pot synthesis of sulfinamides from sulfonyl chlorides. This transformation is a key reaction in medicinal chemistry and drug development, as the sulfinamide moiety is a valuable precursor to a variety of sulfur-containing functional groups. Two primary methods are highlighted: a classical approach using triphenylphosphine as a reductant and a more recent protocol employing zinc.

Introduction

Sulfinamides are important synthetic intermediates, serving as precursors to sulfonimidamides and sulfoximines, functionalities of growing interest in drug discovery. The direct, one-pot conversion of readily available sulfonyl chlorides to sulfinamides offers a significant advantage over multi-step procedures that may involve the isolation of sensitive sulfinyl chloride intermediates. This document outlines two robust and complementary one-pot methods for this synthesis.

Data Presentation

The following tables summarize the substrate scope and yields for two prominent one-pot methods for the synthesis of sulfinamides from sulfonyl chlorides.

Method 1: Reductive Amination using Triphenylphosphine (Harmata Protocol)

This method is particularly effective for the synthesis of sulfinamides from aromatic sulfonyl chlorides.[1][2] The reaction proceeds via in situ reduction of the sulfonyl chloride with triphenylphosphine. Sterically hindered amines have been observed to provide excellent yields. [2]

Sulfonyl Chloride	Amine	Product	Yield (%)
p-Toluenesulfonyl chloride	Benzylamine	N-Benzyl-4-methylbenzenesulfonamide	66
p-Toluenesulfonyl chloride	Cyclopentylamine	N-Cyclopentyl-4-methylbenzenesulfonamide	55
p-Toluenesulfonyl chloride	Cyclohexylamine	N-Cyclohexyl-4-methylbenzenesulfonamide	60
p-Toluenesulfonyl chloride	tert-Butylamine	N-(tert-Butyl)-4-methylbenzenesulfonamide	95
p-Toluenesulfonyl chloride	Diisopropylamine	N,N-Diisopropyl-4-methylbenzenesulfonamide	92
p-Toluenesulfonyl chloride	Morpholine	4-(p-Tolylsulfonyl)morpholine	75
p-Nitrobenzenesulfonyl chloride	Benzylamine	N-Benzyl-4-nitrobenzenesulfonamide	70
2-Naphthalenesulfonyl chloride	Benzylamine	N-Benzyl-2-naphthalenesulfonamide	65

Table 1: Substrate scope and yields for the Harmata protocol. Data compiled from multiple sources.

Method 2: Reductive Amination using Zinc (Míšek Protocol)

A more recent development, this protocol utilizes zinc powder as the reductant and is notable for its broader substrate scope, including alkyl and heteroaryl sulfonyl chlorides.^{[2][3]} The reaction involves the reduction of the sulfonyl chloride to a zinc sulfinate, which is then converted to the sulfinamide.

Sulfonyl Chloride	Amine	Product	Yield (%)
Methanesulfonyl chloride	Dibenzylamine	N,N-Dibenzylmethanesulfinamide	85
Ethanedithionyl dichloride	Dibenzylamine	N,N'-Dibenzyl-N,N'-bis(benzylsulfinyl)oxal amide	78
Propanesulfonyl chloride	Morpholine	4-(Propylsulfinyl)morpholine	82
Benzenesulfonyl chloride	Piperidine	1-(Phenylsulfinyl)piperidine	91
Thiophene-2-sulfonyl chloride	Benzylamine	N-Benzylthiophene-2-sulfinamide	75
Pyridine-3-sulfonyl chloride	Cyclohexylamine	N-Cyclohexylpyridine-3-sulfinamide	68

Table 2: Substrate scope and yields for the Míšek protocol. Data compiled from multiple sources.

Experimental Protocols

Method 1: Harmata Protocol using Triphenylphosphine

This procedure, designated as "General Method D" in the original literature, is the optimized protocol for this transformation.^[1]

Materials:

- Appropriate sulfonyl chloride (1.0 mmol)
- Dichloromethane (CH_2Cl_2) (6.0 mL)
- Amine (1.0 mmol)
- Triethylamine (TEA) (2.0 mmol, 278.7 μL)
- Triphenylphosphine (PPh_3) (1.0 mmol, 262 mg)
- Syringe pump
- Standard glassware for inert atmosphere reactions

Procedure:

- To a solution of the sulfonyl chloride (1.0 mmol) in CH_2Cl_2 (3.0 mL) at 0 °C under an inert atmosphere, add a mixture of the amine (1.0 mmol), triethylamine (2.0 mmol), and triphenylphosphine (1.0 mmol) in CH_2Cl_2 (3.0 mL) via a syringe pump over a period of 1 hour.
- Monitor the reaction by Thin Layer Chromatography (TLC) until all the sulfonyl chloride is consumed.
- Upon completion, concentrate the reaction mixture by rotary evaporation.
- Purify the crude product by flash chromatography on silica gel to afford the desired sulfinamide.

Method 2: Míšek Protocol using Zinc

This protocol provides a general and straightforward method for the synthesis of a diverse range of sulfinamides.[3]

Materials:

- Appropriate sulfonyl chloride (1.0 equiv)
- Zinc powder (2.0 equiv)
- N,N-Dimethylformamide (DMF) (0.1 equiv)
- Dichloromethane (DCM)
- Thionyl chloride (SOCl₂) (1.5 equiv)
- Triethylamine (TEA) (3.0 equiv)
- Appropriate amine (1.2 equiv)
- Standard glassware for inert atmosphere reactions

Procedure:

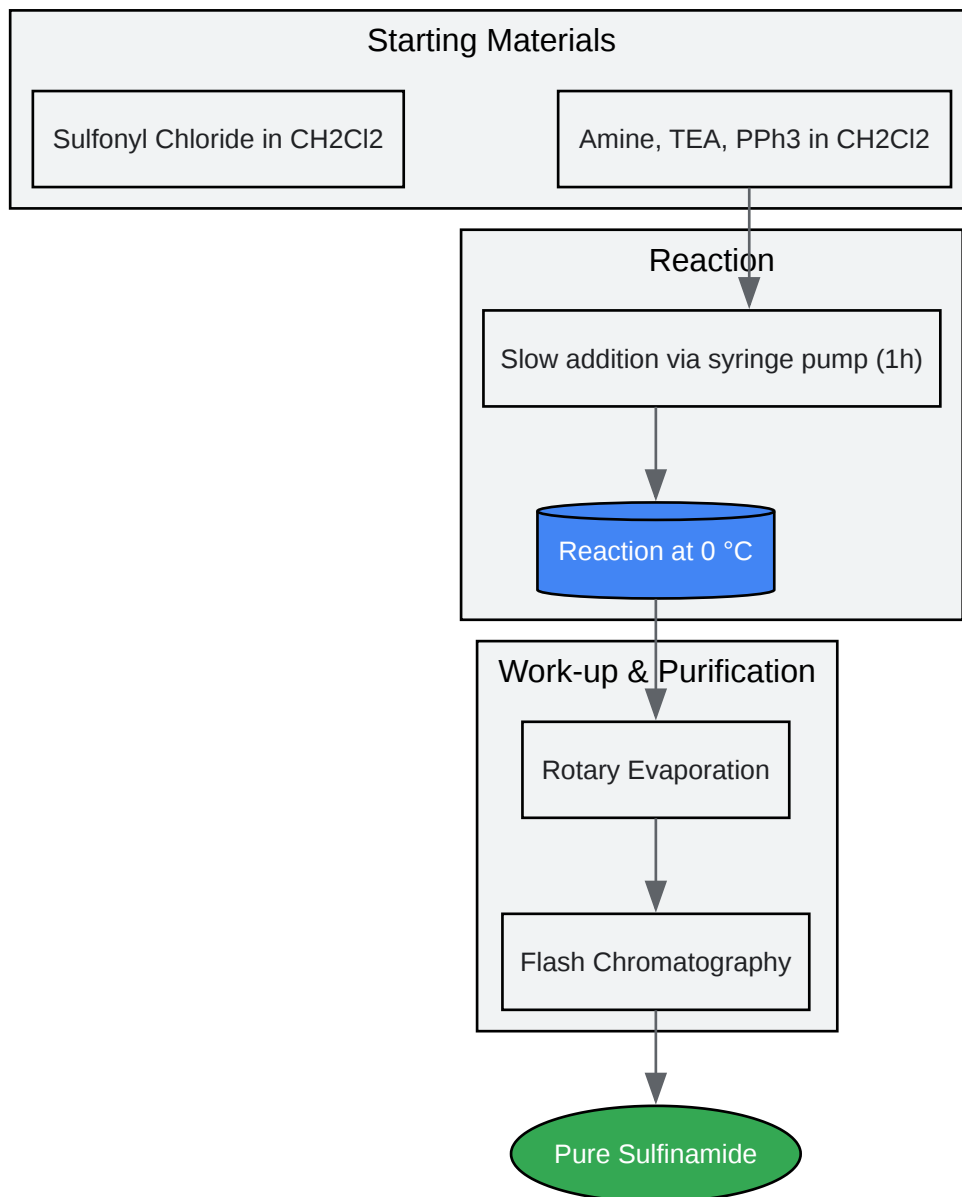
- To a solution of the sulfonyl chloride (1.0 equiv) in DCM, add zinc powder (2.0 equiv) and DMF (0.1 equiv).
- Stir the mixture at room temperature until the reduction to the corresponding zinc sulfinate is complete (monitor by TLC or LC-MS).
- Cool the reaction mixture to 0 °C and add thionyl chloride (1.5 equiv) dropwise.
- Stir the mixture at 0 °C for 30 minutes.
- Add a solution of the amine (1.2 equiv) and triethylamine (3.0 equiv) in DCM dropwise to the reaction mixture at 0 °C.

- Allow the reaction to warm to room temperature and stir until completion (monitor by TLC or LC-MS).
- Upon completion, quench the reaction with water and extract the product with DCM.
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash chromatography on silica gel.

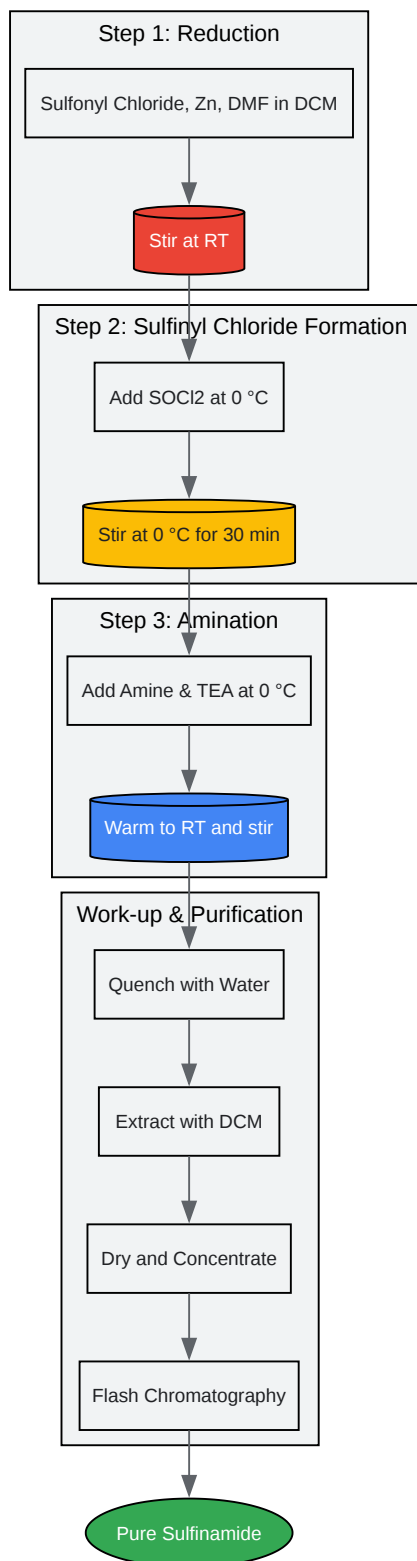
Visualizations

The following diagrams illustrate the logical workflow of the described synthetic protocols.

Harmata Protocol Workflow



Míšek Protocol Workflow

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